

# N-Vinylacetamide: A Comprehensive Technical Guide to its Physical Properties

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## Compound of Interest

Compound Name: *N-Vinylacetamide*

CAS No.: 28408-65-3

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## Introduction

**N-Vinylacetamide** (NVA) is a non-ionic, amphiphilic vinyl monomer that has garnered significant interest in polymer chemistry and material science.<sup>[1]</sup> Its unique structure, featuring both a vinyl group susceptible to radical polymerization and a hydrophilic acetamide group, allows for the synthesis of polymers with tailored properties.<sup>[2][3]</sup> Poly(**N-vinylacetamide**) (PNVA) and its copolymers are explored for a wide range of applications, including in biomedical hydrogels, drug delivery systems, adhesives, and coatings, owing to their high water solubility, thermal stability, and biocompatibility.<sup>[2][3]</sup> A thorough understanding of the fundamental physical properties of the NVA monomer is critical for its effective polymerization and the subsequent development of novel materials. This guide provides an in-depth overview of the core physical characteristics of **N-Vinylacetamide**, complete with standardized experimental protocols for their determination.

## Core Physical and Chemical Properties

A summary of the key physical and chemical properties of **N-Vinylacetamide** is presented below. These values represent a consolidation of data from various sources and provide a baseline for material characterization.

| Property          | Value  |
|-------------------|--|
| IUPAC Name        | N-Ethenylacetamide   |
| Synonyms          | NVA, N-Ethenylacetamide, Acetamide, N-ethenyl-                   |
| CAS Number        | 5202-78-8  |
| Molecular Formula | C <sub>4</sub> H <sub>7</sub> NO                                 |
| Molecular Weight  | 85.10 g/mol  |
| Appearance        | White to light yellow crystalline solid or powder[1][2][3][4][5] |

## Quantitative Physical Data

The following tables provide specific quantitative data for the physical properties of **N-Vinylacetamide**, crucial for handling, processing, and quality control.

### Table 1: Thermal Properties

| Parameter     | Value                   | Notes                                   |
|---------------|-------------------------|---|
| Melting Point | 51-55 °C[1][4][5][6][7] | -                                       |
| Boiling Point | 96 °C                   | at 1.33 kPa (10 mmHg)[1][3][4][5][6][7] |
| Flash Point   | 108-113 °C[1][6][7]     | Closed-cup method[6]                    |

### Table 2: Density and Refractive Index

| Parameter         | Value                          | Conditions             |
|-------------------|--------------------------------|------------------------|
| Specific Gravity  | 1.05                           | at 20 °C (Solid)[5][6] |
| 0.946             | at 55 °C (Liquid)[5][6]        |                        |
| Predicted Density | 0.890 ± 0.06 g/cm <sup>3</sup> | -                      |
| Refractive Index  | Data not available             | -                      |

### Table 3: Solubility Profile

**N-Vinylacetamide** is highly soluble in water and a range of common organic solvents.[1][2][4]

| Solvent               | Solubility          |
|-----------------------|---------------------|
| Water                 | Soluble[1][2][4][7] |
| Acetone               | Soluble[1][2][4]    |
| Methanol              | Soluble[2][4]       |
| Ethanol               | Soluble             |
| Esters                | Soluble[1][2]       |
| Ethers                | Soluble[1]          |
| Aromatic Hydrocarbons | Soluble[1]          |

A more detailed quantitative solubility profile in various solvents at different temperatures is provided below, expressed as grams of NVA dissolved in 100 grams of solvent.[5]

| Solvent       | at 10 °C ( g/100g ) | at 25 °C ( g/100g ) | at 40 °C ( g/100g ) |
|---------------|---------------------|---------------------|---------------------|
| Water         | -                   | 880                 | -                   |
| Ethyl Alcohol | 140                 | 240                 | 500                 |
| Acetone       | 110                 | 270                 | 520                 |
| Toluene       | 20                  | 90                  | 300                 |
| Ethyl Acetate | 70                  | 140                 | 340                 |

## Experimental Protocols

The following section details the methodologies for determining the key physical properties of **N-Vinylacetamide**, based on established international standards.

### Determination of Melting Range

This protocol is adapted from the ASTM E324 standard test method.[8][9]

- Principle: The melting point is determined by packing the substance into a capillary tube and heating it at a controlled rate in a calibrated apparatus. The temperatures at which melting begins (initial melting point) and is complete (final melting point) define the melting range. A narrow melting range is indicative of high purity.[9][10]
- Apparatus:
  - Melting point apparatus (e.g., Mel-Temp or similar) with a heating block and temperature controller.
  - Calibrated thermometer or digital temperature probe.
  - Glass capillary tubes (sealed at one end).
- Procedure:
  - Sample Preparation: Ensure the **N-Vinylacetamide** sample is completely dry and in a fine powdered form. If necessary, gently crush any coarse crystals in a mortar.[11]

- Capillary Loading: Press the open end of a capillary tube into the powdered sample, trapping a small amount. Tap the sealed end of the tube on a hard surface to pack the sample down to a height of 2-4 mm.[\[12\]](#)
- Measurement:
  - Place the loaded capillary into the heating block of the melting point apparatus.
  - Heat the block rapidly to a temperature approximately 10-15 °C below the expected melting point of NVA (54 °C).
  - Decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium.
  - Record the temperature ( $T_1$ ) when the first drop of liquid becomes visible.
  - Continue heating at the slow rate and record the temperature ( $T_2$ ) when the last solid particle melts completely.
- Reporting: The melting range is reported as  $T_1$  to  $T_2$ . For high accuracy, perform the measurement in triplicate and report the average range.

## Determination of Boiling Point at Reduced Pressure

This protocol is a general laboratory method, as standard methods like ASTM D1120 are designed for atmospheric pressure.[\[2\]](#)[\[6\]](#)[\[13\]](#) NVA's boiling point is reported at 10 mmHg, necessitating a vacuum distillation setup.

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding pressure. For substances that may decompose at their atmospheric boiling point, the determination is performed under reduced pressure.
- Apparatus:
  - Short-path distillation apparatus or a small-scale distillation setup including a round-bottom flask, distillation head with a thermometer port, condenser, and receiving flask.
  - Vacuum pump and pressure gauge (manometer).

- Heating mantle with a magnetic stirrer.
- Boiling chips or a magnetic stir bar.
- Calibrated thermometer.
- Procedure:
  - Setup: Place a small sample of **N-Vinylacetamide** (a few milliliters, melted) and a boiling chip into the round-bottom flask. Assemble the distillation apparatus, ensuring all joints are properly sealed.
  - Evacuation: Connect the apparatus to the vacuum pump and carefully reduce the pressure until it stabilizes at the target pressure (10 mmHg).
  - Heating: Begin heating the sample gently while stirring.
  - Equilibrium: Increase the temperature slowly until a steady reflux of condensate is observed on the thermometer bulb. The temperature should remain constant during boiling.
  - Measurement: Record the stable temperature as the boiling point at the measured pressure.
  - Shutdown: After the measurement, remove the heat source and allow the apparatus to cool completely before slowly re-introducing air to the system.

## Determination of Density (Solid)

This protocol is based on methods described in OECD Guideline 109 for solids.<sup>[3][14][15]</sup>

- Principle: The air comparison pycnometer determines the volume of a solid by measuring the pressure change of a known quantity of gas (usually helium or air) in a calibrated chamber, with and without the sample present. The density is calculated from the measured volume and the sample's mass.
- Apparatus:

- Air comparison pycnometer.
- Analytical balance.
- Procedure:
  - Calibration: Calibrate the pycnometer according to the manufacturer's instructions using a standard object of known volume.
  - Mass Measurement: Accurately weigh a sample of solid **N-Vinylacetamide** using an analytical balance.
  - Volume Measurement: Place the weighed sample into the sample chamber of the pycnometer. Seal the chamber and perform the volume measurement as per the instrument's operating procedure. This typically involves pressurizing the chamber and measuring the pressure after expansion into a reference chamber.
  - Calculation: The instrument's software typically calculates the volume directly. The density ( $\rho$ ) is calculated using the formula:  $\rho = \text{mass} / \text{volume}$
  - Reporting: Report the density in  $\text{g/cm}^3$  at the measurement temperature (e.g., 20 °C).

## Determination of Water Solubility

This protocol follows the "Flask Method" from OECD Guideline 105, suitable for substances with solubilities above  $10^{-2}$  g/L.[\[16\]](#)

- Principle: A supersaturated solution of the substance in water is prepared at a temperature slightly above the test temperature. It is then allowed to equilibrate at the test temperature for a sufficient period, after which the concentration of the substance in the aqueous phase is determined by a suitable analytical method.
- Apparatus:
  - Constant temperature water bath or shaker.
  - Glass flasks with stoppers.

- Analytical balance.
- Centrifuge (if necessary).
- Analytical instrument for concentration measurement (e.g., HPLC, GC, or UV-Vis Spectrophotometer).
- Procedure:
  - Preparation: Add an excess amount of **N-Vinylacetamide** to a flask containing a known volume of distilled water. The amount should be sufficient to create a saturated solution with visible excess solid.
  - Equilibration: Stopper the flask and place it in a constant temperature shaker bath set to 20 °C (or the desired test temperature). Agitate the mixture for at least 24 hours to ensure equilibrium is reached. A preliminary test can determine the minimum time required.[16]
  - Phase Separation: After equilibration, stop the agitation and allow the mixture to stand at the test temperature for another 24 hours to allow undissolved solid to settle. If necessary, centrifuge the sample at the test temperature to separate the solid phase.
  - Sampling & Analysis: Carefully withdraw an aliquot of the clear, supernatant aqueous solution. Analyze the concentration of **N-Vinylacetamide** in the aliquot using a pre-calibrated analytical method.
  - Reporting: Report the water solubility as the average concentration from at least three replicate determinations.

## Visualization of Characterization Workflow

For a comprehensive analysis of a chemical substance like **N-Vinylacetamide**, a structured workflow is essential. The following diagram illustrates a logical sequence for physical and chemical characterization.

Caption: Logical workflow for the physical characterization of **N-Vinylacetamide**.

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